

Safety data sheet (SDS) for brominated benzyl azide compounds

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Compound of Interest

Compound Name: 4-(Azidomethyl)-2-bromo-1-methoxybenzene

Cat. No.: B12497541

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Dynamic Safety Data Guide: Brominated Benzyl Azide Compounds

Part 1: Executive Hazard Assessment (The "Why")

Brominated benzyl azides (e.g., 4-bromobenzyl azide, CAS: 586-76-5) are high-energy precursors widely used in "Click Chemistry" (CuAAC) and cross-linking. Unlike standard reagents, their safety profile is governed by the physics of detonation rather than simple toxicity.

The "Rule of Six" Violation

The stability of organic azides is empirically predicted by the ratio of carbon (plus oxygen) atoms to nitrogen atoms.

- Safety Threshold:
- Compound Analysis (4-Bromobenzyl Azide -

):

- Ratio:

CRITICAL WARNING: This compound violates the Rule of Six. It possesses a high energy density and is thermodynamically unstable. It must be treated as a potential explosive, particularly when pure or in concentrated solution (>1 M).

Core Hazards

Hazard Class	Description	Mechanism of Action
Explosive (H241)	Heating may cause fire or explosion.	Homolytic cleavage of the bond releases gas with rapid volume expansion. [1]
Acute Toxicity	Fatal if swallowed/inhaled. [2]	Metabolic conversion to hydrazoic acid (), a cytochrome c oxidase inhibitor (similar to cyanide).
Shock Sensitivity	High.	The heavy bromine atom does not stabilize the azide group sufficiently to prevent detonation from impact or friction.

Part 2: Physicochemical Intelligence

Note: Standard boiling points are often unavailable because the compound decomposes before boiling.

Property	Value / Behavior	Operational Implication
Physical State	Clear to pale yellow oil (often sold as solution).	Hard to detect spills visually; use UV lamp or chemical spot tests.
Boiling Point	Decomposes >150°C (Do NOT Distill).	NEVER attempt distillation. Purify via column chromatography or extraction only.
Density	~1.5 g/mL (Estimated).	Bromine adds density; organic layer will be the bottom layer in aqueous extractions (unless in ether).
Incompatibility	Metals (Cu, Pb, Hg), Acids, Oxidizers.	Use Teflon/Plastic spatulas only. Metal spatulas can form shock-sensitive metal azides. [3]
Solubility	DCM, THF, Toluene, Diethyl Ether.	Avoid DCM in synthesis (see below); safe for storage if dilute.

Part 3: Safe-by-Design Synthesis Protocol

Objective: Synthesize 4-bromobenzyl azide from 4-bromobenzyl bromide while mitigating the risk of azidomethane formation and thermal runaway.

The "No-Halogen" Rule

Fatal Error: Reacting sodium azide (

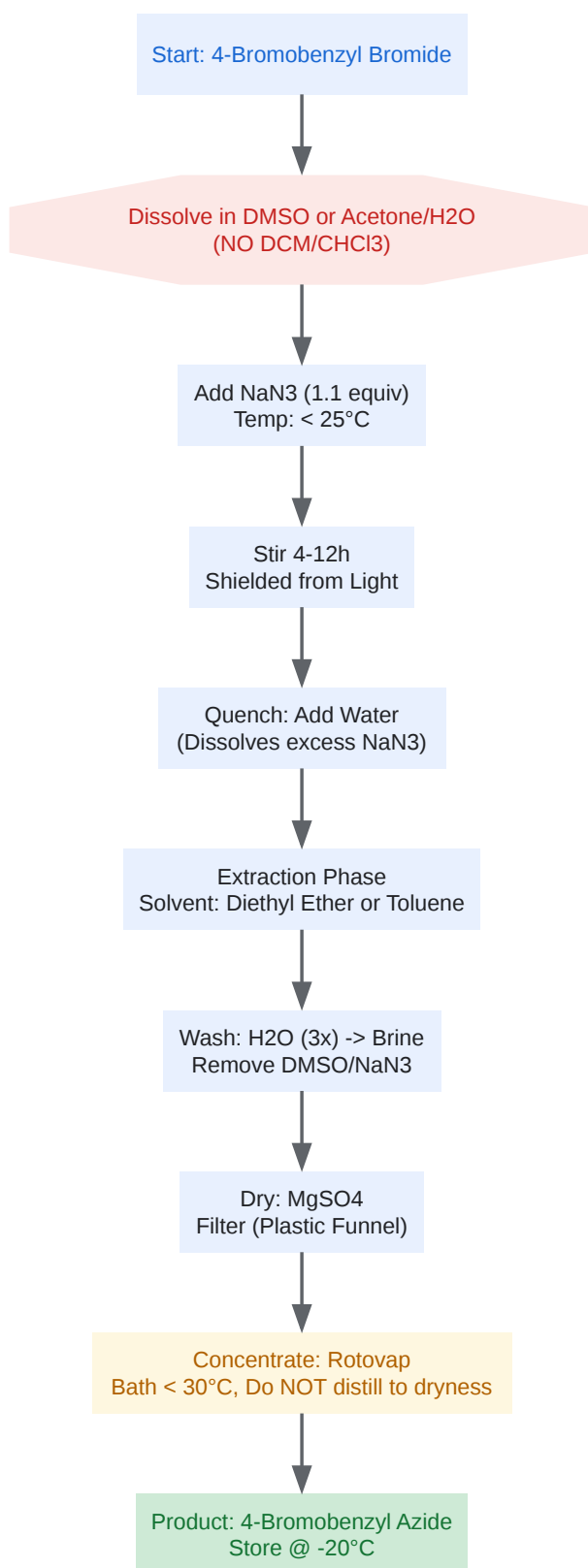
) with a substrate in Dichloromethane (

). Causality:

can react with

to form Diazidomethane, an extremely sensitive explosive. Correct Protocol: Use DMSO, DMF, or Acetone/Water as the reaction solvent.

Synthesis Workflow (DOT Visualization)



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Caption: Safe synthesis workflow emphasizing solvent selection and temperature control to prevent explosive byproduct formation.[4]

Part 4: Emergency Response & Disposal

Spill Response Decision Tree

Scenario: A vial of 4-bromobenzyl azide breaks inside a fume hood.

- Evacuate: Clear the immediate area.
- Assess: Is it < 5 mL? If yes, proceed with PPE (Face shield, double nitrile gloves). If > 5 mL, call EHS/Fire Department.
- Neutralize: Do not wipe with dry paper towels (friction hazard).
 - Cover spill with a sand/soda ash mixture to absorb liquid.
 - Gently sweep into a plastic dustpan (NO METAL).
 - Wipe surface with 10% Sodium Thiosulfate or mild soapy water.

Chemical Destruction (Deactivation) Protocol

Do not dispose of active organic azides in standard organic waste streams without deactivation.

Method: Staudinger Reduction (The "Phosphine Quench") This converts the explosive azide into a stable amine and phosphine oxide.

Protocol:

- Setup: In a fume hood, dissolve the azide waste in THF (10 mL per gram of waste).
- Add Reagent: Slowly add Triphenylphosphine (
) (1.5 equivalents).
 - Observation: Nitrogen gas (

) will evolve (bubbling).

- Hydrolysis: Add water (1 mL) to hydrolyze the intermediate iminophosphorane.
- Completion: Stir for 2 hours. Monitor by TLC (disappearance of azide spot) or IR (disappearance of ~2100

peak).

- Disposal: The resulting mixture (Amine +

) is non-explosive and can be disposed of in standard halogenated organic waste.

References

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